

distearoylphosphatidylcholine compared to dipalmitoylphosphatidylcholine

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Compound Focus: 1,2-Distearoyllecithin

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Structural and Biophysical Properties

The table below summarizes the core differences between DSPC and DPPC, which stem from their distinct hydrocarbon chain lengths.

Property	Distearoylphosphatidylcholine (DSPC)	Dipalmitoylphosphatidylcholine (DPPC)
Acyl Chain Length	18 carbon atoms (C18:0) [1]	16 carbon atoms (C16:0) [2]
Main Phase Transition Temperature (T_m)	~58°C [2]	~41°C [2]
Molecular Formula	$C_{44}H_{88}NO_8P$ [1]	Information not in search results
Molar Mass	790.161 g·mol ⁻¹ [1]	Information not in search results
Van der Waals Forces	Greater [3]	Weaker [3]

Property	Distearoylphosphatidylcholine (DSPC)	Dipalmitoylphosphatidylcholine (DPPC)
Bilayer Packing/Stability	Higher chain ordering and denser packing; forms thicker bilayers [4]	Less ordered and more fluid bilayers at physiological temperatures [4]
Impact of Ca ²⁺	Splits main transition peak at lower concentrations (10 mM) [5]	Requires higher Ca ²⁺ concentrations (≥10 mM) to alter thermogram [5]

Functional Comparisons in Applications

The fundamental biophysical differences translate into distinct functional behaviors in model membranes and drug delivery systems.

- **Miscibility and Domain Formation:** A comparative study found that sodium β -sitosteryl sulfate (PSO₄) was **less miscible in DSPC bilayers** compared to DPPC bilayers. PSO₄ had a greater tendency to separate and form sterol-rich and sterol-poor domains in DSPC, indicating stronger van der Waals interactions between DSPC's longer hydrocarbon chains make it less accommodating to certain additives [3].
- **Phase Behavior in Mixtures:** Research on equimolar mixtures with dimyristoylphosphatidylcholine (DMPC) shows that DSPC and DPPC form gel/fluid phase coexistence regions with domain sizes ranging from ~100 nm to a few micrometers [6]. The phase separation temperature can be influenced by the underlying support, a critical consideration for experiments using supported bilayers [6].
- **Utility in Drug Formulations:** Due to its higher transition temperature, DSPC is a key component in constructing **highly stable liposomes and lipid nanoparticles (LNPs)**. Its use helps create formulations with prolonged circulation times and enhanced encapsulation stability [2]. This property is leveraged in commercial applications, including the **Moderna and Pfizer-BioNTech COVID-19 mRNA vaccines** [1]. While DPPC also contributes to stability, DSPC-based bilayers generally offer greater rigidity and lower permeability at physiological temperatures.

Experimental Insights and Protocols

Here are methodologies and findings from key experiments that highlight the differences between these phospholipids.

Differential Scanning Calorimetry (DSC) with Calcium Ions

This experiment demonstrates the different effects of Ca^{2+} on the thermotropic properties of DSPC and DPPC liposomes [5].

- **Key Finding:** Ca^{2+} has a more dramatic effect on DSPC, inducing a definitive split in its main transition peak at a concentration of 10 mM. In contrast, DPPC requires higher concentrations (30 mM) for a similar effect, and its pre-transition peak disappears at these levels [5].

Investigating Phase Behavior with β -Sitosteryl Sulfate (PSO₄)

This protocol examines how a sterol derivative interacts with and fluidizes the phospholipid bilayers [3].

- **Key Finding:** Despite its weaker interaction with DSPC, PSO₄ can fluidize the phospholipid and enhance membrane hydration, which can be beneficial in designing cosmetic and pharmaceutical products [3].

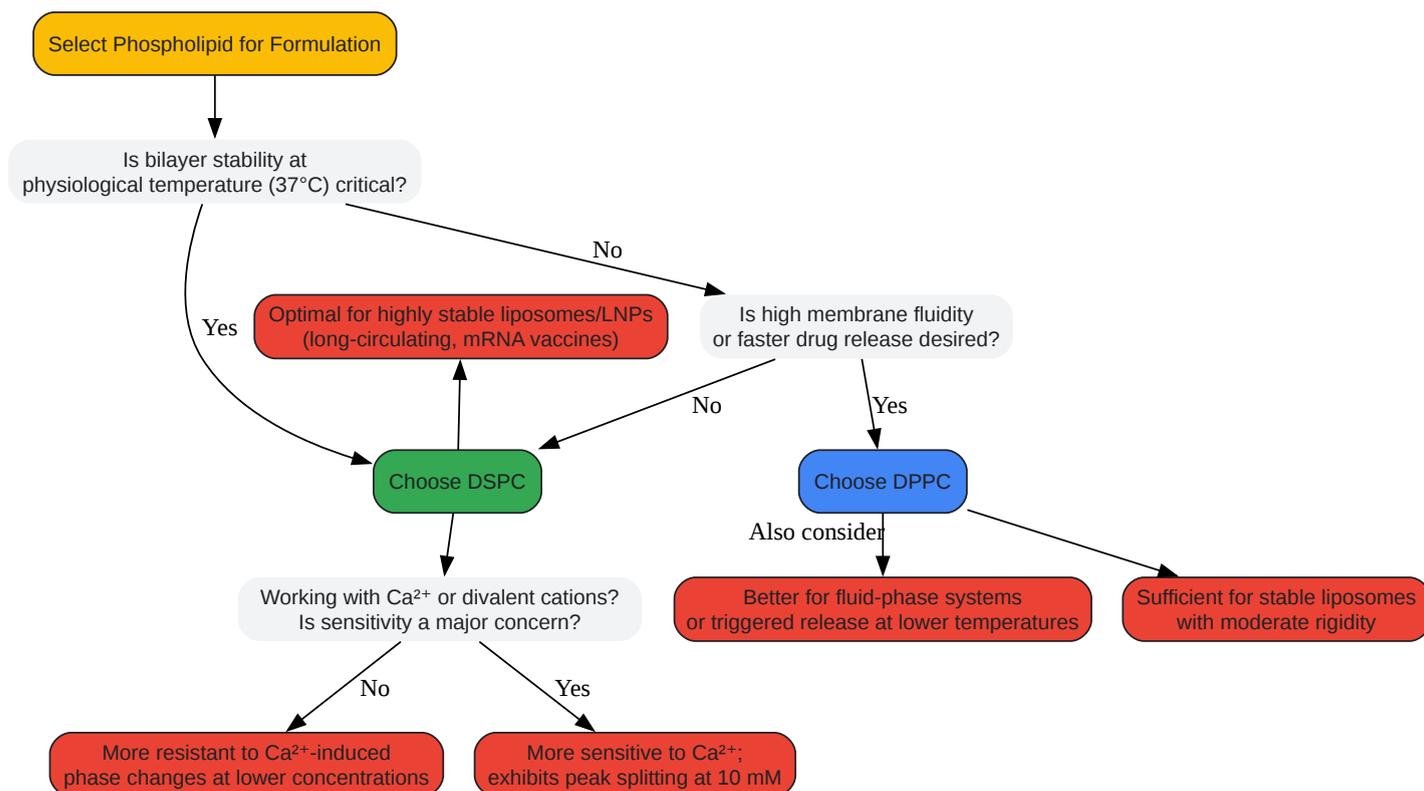
Preparing Supported Lipid Bilayers for AFM

This method is used to create model membranes for studying domain formation and leaflet asymmetry using Atomic Force Microscopy (AFM) [6] [7].

- **Key Finding:** The preparation method (e.g., temperature quenching) can lead to different states of transmembrane symmetry—symmetric, asymmetric, or mixed. In DLPC/DSPC bilayers, if leaflets differ in gel-phase area, the system is dynamic, with lipids flipping ("flip-flop") until a stable asymmetric state is reached [7].

Decision Workflow for Phospholipid Selection

The following diagram outlines a logical approach to selecting between DSPC and DPPC for your application:



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